

2-Bromo-4,6-dimethylpyridine molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromo-4,6-dimethylpyridine

Cat. No.: B109062

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An In-depth Technical Guide to **2-Bromo-4,6-dimethylpyridine**: Molecular Properties

This guide provides essential information regarding the molecular properties of **2-Bromo-4,6-dimethylpyridine**, tailored for researchers, scientists, and professionals in drug development.

Molecular Data Summary

The fundamental molecular characteristics of **2-Bromo-4,6-dimethylpyridine** are summarized in the table below for straightforward reference and comparison.

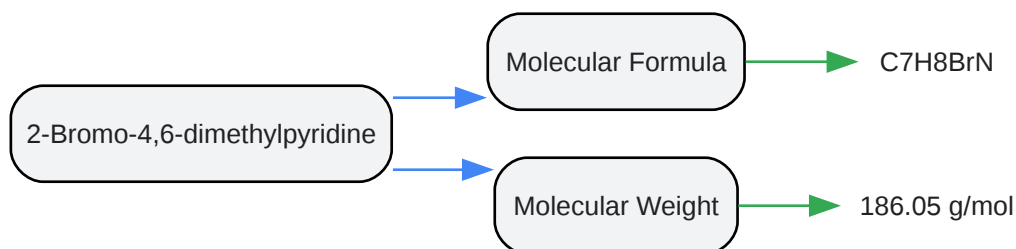
Property	Value
Molecular Formula	C7H8BrN ^{[1][2][3][4]}
Molecular Weight	186.05 g/mol ^{[1][2][3][4]}

Experimental Protocols

Detailed experimental methodologies are not applicable in this context as the provided data pertains to fundamental molecular properties (formula and weight) which are calculated based on the atomic composition and standard atomic weights, rather than being determined through specific, citable experiments.

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its core molecular identifiers.



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Compound to Properties Relationship

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References

- 1. Page loading... [wap.guidechem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 2-Bromo-4,6-dimethylpyridine 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 4. 2-Bromo-4,6-dimethylpyridine | C7H8BrN | CID 14975195 - PubChem [pubchem.ncbi.nlm.nih.gov]
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